

1-Chloro-2-(2-chloroethyl)benzene IUPAC name and CAS number

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Compound of Interest

Compound Name: 1-Chloro-2-(2-chloroethyl)benzene

Cat. No.: B087084

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Technical Guide: 1-Chloro-2-(2-chloroethyl)benzene

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on **1-chloro-2-(2-chloroethyl)benzene**, a chemical compound utilized in various research applications. This document outlines its chemical identity, physical and chemical properties, synthesis protocols, and safety and handling guidelines.

Chemical Identity and Properties

IUPAC Name: 1-chloro-2-(2-chloroethyl)benzene[1][2]

CAS Number: 1005-06-7[1][2]

Synonyms:

- Benzene, 1-chloro-2-(2-chloroethyl)-[2]
- 1-(2-Chloroethyl)-2-chlorobenzene[2]

The fundamental properties of **1-chloro-2-(2-chloroethyl)benzene** are summarized in the table below.



Property	Value	Source
Molecular Formula	C ₈ H ₈ Cl ₂	[1][2]
Molecular Weight	175.05 g/mol	[1][2]
Purity	Typically ≥95%	[1]

Synthesis of 1-Chloro-2-(2-chloroethyl)benzene

The synthesis of **1-chloro-2-(2-chloroethyl)benzene** can be approached through a Friedel-Crafts acylation followed by reduction and chlorination, or via electrophilic aromatic substitution. A plausible retrosynthetic analysis involves the disconnection of the C-C bond of the ethyl side chain and the C-Cl bond on the aromatic ring.[1] The order of these transformations is crucial to achieve the desired ortho substitution pattern.[1]

Experimental Protocol: Friedel-Crafts Acylation Route (Adapted)

This protocol is based on established methodologies for similar compounds and provides a general framework for the synthesis of **1-chloro-2-(2-chloroethyl)benzene**.

Materials:

- Chlorobenzene
- Chloroacetyl chloride
- Aluminum chloride (anhydrous)
- Toluene (anhydrous)
- Hydrochloric acid (concentrated)
- Sodium borohydride
- Methanol



- · Thionyl chloride
- Pyridine
- Diethyl ether
- Magnesium sulfate (anhydrous)
- Sodium bicarbonate (saturated solution)

Procedure:

- Friedel-Crafts Acylation:
 - In a three-necked flask equipped with a reflux condenser, dropping funnel, and a mechanical stirrer, add anhydrous aluminum chloride to anhydrous toluene.
 - Cool the mixture in an ice bath and slowly add a solution of chloroacetyl chloride in anhydrous toluene from the dropping funnel.
 - After the addition of chloroacetyl chloride, add chlorobenzene dropwise while maintaining the low temperature.
 - Once the addition is complete, allow the reaction mixture to stir at room temperature for several hours until the reaction is complete (monitored by TLC).
 - Pour the reaction mixture slowly onto crushed ice and concentrated hydrochloric acid to decompose the aluminum chloride complex.
 - Separate the organic layer, and extract the aqueous layer with diethyl ether.
 - Combine the organic layers, wash with saturated sodium bicarbonate solution and then with brine.
 - Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to obtain 2-chloro-1-(2-chloroacetyl)benzene.
- Reduction of the Ketone:



- Dissolve the crude 2-chloro-1-(2-chloroacetyl)benzene in methanol.
- Cool the solution in an ice bath and add sodium borohydride portion-wise.
- Stir the reaction mixture at room temperature for a few hours.
- Quench the reaction by the slow addition of water.
- Remove the methanol under reduced pressure and extract the aqueous layer with diethyl ether.
- Dry the combined organic layers over anhydrous magnesium sulfate, filter, and evaporate the solvent to yield 1-(2-chlorophenyl)-2-chloroethanol.
- Chlorination of the Alcohol:
 - Dissolve the 1-(2-chlorophenyl)-2-chloroethanol in diethyl ether and add a catalytic amount of pyridine.
 - Cool the solution in an ice bath and add thionyl chloride dropwise.
 - Stir the reaction at room temperature for several hours.
 - Carefully pour the reaction mixture into ice-water.
 - Separate the organic layer, wash with water, saturated sodium bicarbonate solution, and brine.
 - Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure.
 - Purify the crude product by column chromatography to obtain 1-chloro-2-(2-chloroethyl)benzene.

Safety and Handling

Hazard Identification:



GHS Classification: Harmful if swallowed (Acute toxicity, oral), Causes skin irritation (Skin corrosion/irritation), Causes serious eye irritation (Serious eye damage/eye irritation), and May cause respiratory irritation (Specific target organ toxicity, single exposure; Respiratory tract irritation).[2]

Precautionary Measures:

- Personal Protective Equipment (PPE): Wear protective gloves, clothing, and eye/face protection.[3][4]
- Handling: Use only in a well-ventilated area. Avoid breathing dust, vapor, mist, or gas. Wash hands thoroughly after handling.[3][5]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area away from incompatible substances and sources of ignition.[5]

First Aid:

- If Swallowed: Rinse mouth and drink 2-4 cupfuls of milk or water if the person is conscious and alert.[5]
- In case of Skin Contact: Flush skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing.[5]
- In case of Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[5]
- If Inhaled: Remove from exposure to fresh air immediately. If breathing is difficult, give oxygen.[5]

Visualized Workflows Synthesis Workflow for 1-Chloro-2-(2-chloroethyl)benzene

Caption: A logical workflow for the synthesis of **1-chloro-2-(2-chloroethyl)benzene**.



General Laboratory Handling Workflow

Caption: A general workflow for the safe handling of **1-chloro-2-(2-chloroethyl)benzene** in a laboratory setting.

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